

1,3-Dibromo-2-(bromomethyl)benzene handling and storage precautions

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Compound of Interest

Compound Name:	1,3-Dibromo-2-(bromomethyl)benzene
Cat. No.:	B1367477

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An In-Depth Technical Guide to the Safe Handling and Storage of **1,3-Dibromo-2-(bromomethyl)benzene**

This guide provides a comprehensive overview of the essential safety protocols, handling procedures, and storage requirements for **1,3-Dibromo-2-(bromomethyl)benzene** (CAS No: 93701-32-7). Designed for researchers, chemists, and drug development professionals, this document synthesizes critical safety data with practical, field-proven insights to ensure the safe and effective use of this highly reactive compound in a laboratory setting.

Compound Identification and Physicochemical Properties

1,3-Dibromo-2-(bromomethyl)benzene is an aromatic organic compound characterized by a benzene ring substituted with three bromine atoms, one of which is part of a methyl group.^[1] This structure, particularly the bromomethyl (benzyl bromide) moiety, renders the compound highly reactive and useful in organic synthesis, but also necessitates stringent safety measures.^[1] Its primary applications are as a synthetic intermediate in the creation of more complex molecules in fields like materials science and pharmaceutical development.^[1]

Table 1: Chemical and Physical Properties of **1,3-Dibromo-2-(bromomethyl)benzene**

Property	Value	Source(s)
CAS Number	93701-32-7	[1] [2] [3]
Molecular Formula	C ₇ H ₅ Br ₃	[1] [3]
Molecular Weight	328.83 g/mol	[1] [3]
Appearance	Colorless to pale yellow solid	[1]
Synonyms	2,6-Dibromobenzyl bromide; Benzene, 1,3-dibromo-2-(bromomethyl)-	[1]

Hazard Analysis: A Mechanistic Perspective

The hazardous nature of **1,3-Dibromo-2-(bromomethyl)benzene** stems directly from its chemical structure. The presence of multiple bromine atoms makes it a potent alkylating agent and a corrosive substance. Understanding its hazard classification is fundamental to implementing effective safety controls.

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication.[\[4\]](#)

Table 2: GHS Hazard Classification for **1,3-Dibromo-2-(bromomethyl)benzene**

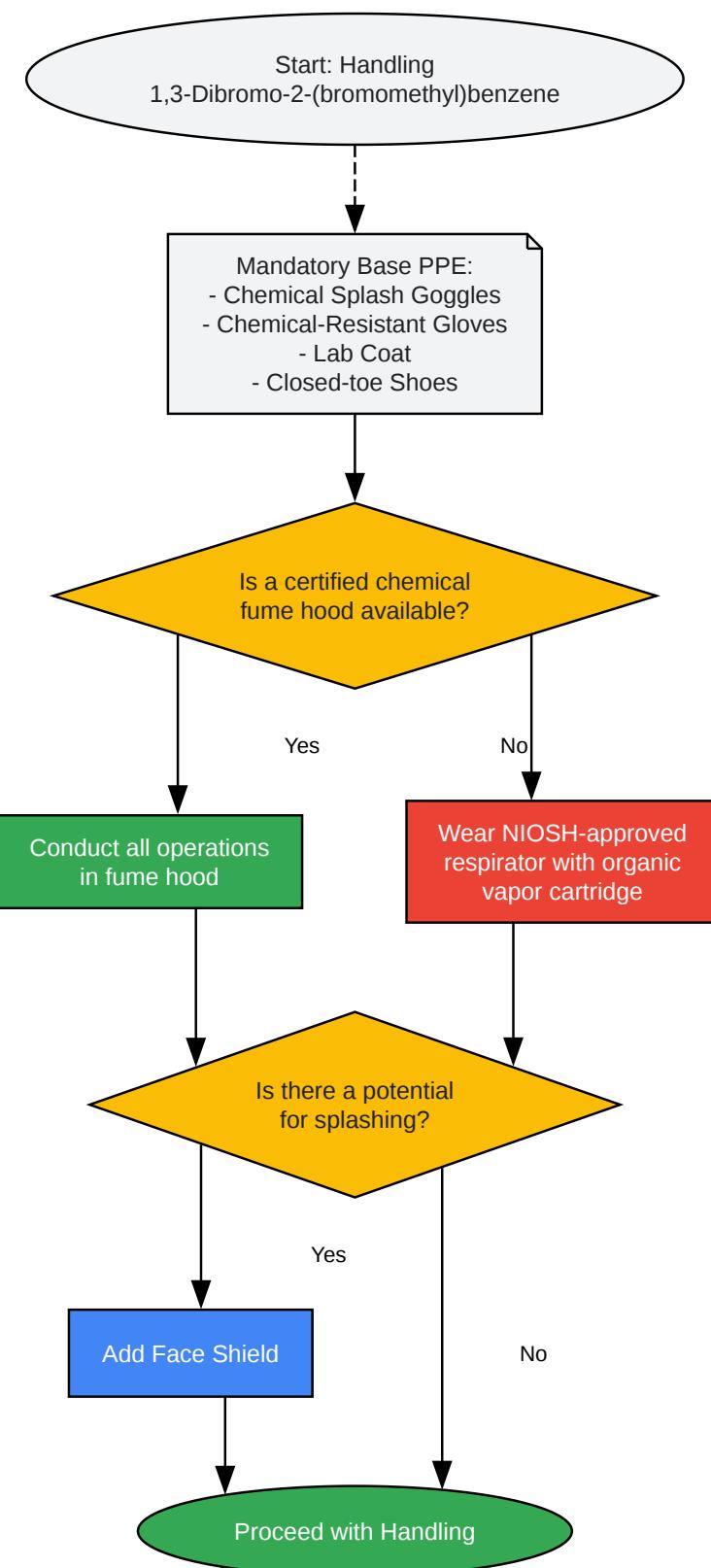
Hazard Class	Category	Hazard Statement	Pictogram	Signal Word	Source(s)
Skin Corrosion / Irritation	1B	H314: Causes severe skin burns and eye damage	Corrosion	Danger	[3] [5]
Serious Eye Damage / Eye Irritation	1	H318: Causes serious eye damage	Corrosion	Danger	[3] [5]
Corrosive to Metals	1	H290: May be corrosive to metals	Corrosion	Danger	[3] [5]

- Causality of Corrosivity (H314 & H318): The primary danger of this compound is its ability to cause severe skin burns and eye damage.[\[3\]](#)[\[5\]](#) This is attributed to the reactive benzyl bromide group. Upon contact with moisture, such as that present on skin or in the eyes, the compound can hydrolyze to form hydrobromic acid (HBr), a strong, corrosive acid. Furthermore, as an alkylating agent, it can react directly with biological macromolecules (proteins, nucleic acids), leading to cell damage and destruction. This dual mechanism of action necessitates immediate and thorough decontamination upon any exposure.
- Corrosivity to Metals (H290): The potential to form HBr upon contact with moisture also explains its corrosivity to many metals.[\[3\]](#)[\[5\]](#) This is a critical consideration for storage and the selection of appropriate laboratory equipment (e.g., spatulas).

Proactive Risk Mitigation: Personal Protective Equipment (PPE)

A robust PPE strategy is the most critical barrier between the researcher and chemical exposure. The selection of PPE must directly address the identified hazards of corrosivity and potential respiratory irritation.[\[6\]](#)

- Hand Protection: Chemical-resistant gloves are mandatory. Nitrile gloves provide adequate protection for incidental contact, but for extended handling or in the event of a spill, heavier-duty gloves such as butyl or neoprene rubber are recommended.[6] Gloves must be inspected for tears or pinholes before each use.[6]
- Eye and Face Protection: Given the severe risk of eye damage, standard safety glasses are insufficient.[5] Chemical splash goggles that form a seal around the eyes are required.[6] When there is any risk of splashing, a full-face shield must be worn in addition to the goggles.[6]
- Body Protection: A flame-resistant lab coat, fully buttoned, should be worn over personal clothing.[6] This protects against splashes and prevents contamination of street clothes.
- Respiratory Protection: All handling of solid **1,3-Dibromo-2-(bromomethyl)benzene** that could generate dust, as well as all transfers, must be conducted within a certified chemical fume hood to minimize inhalation exposure.[6] If engineering controls are not available or are insufficient, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[6]
- Footwear: Closed-toe shoes, preferably made of a chemical-resistant material, are required at all times in the laboratory.[6]

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Caption: PPE selection workflow for handling the compound.

Standard Operating Protocol for Safe Handling

Adherence to a strict, step-by-step protocol is essential for minimizing exposure risk.[6]

Protocol: Weighing and Transfer of Solid **1,3-Dibromo-2-(bromomethyl)benzene**

- Preparation: Before retrieving the chemical from storage, ensure all required PPE is correctly worn. Verify that the chemical fume hood has a current certification and is functioning properly (check airflow monitor).[6]
- Work Area Setup: Designate a specific area within the fume hood for the handling procedure. Place a disposable, absorbent bench liner on the work surface to contain any minor spills.
- Transfer: Retrieve the chemical container from its secondary containment in the storage location. Place it in the fume hood.
- Weighing: To avoid generating dust, do not weigh the chemical directly on an analytical balance outside the fume hood. Instead, use a tared, sealed container (e.g., a vial with a cap). Transfer the approximate amount of solid into the vial inside the fume hood using a clean spatula. Seal the vial.
- Cleaning: Carefully decontaminate the spatula and any other tools used. Wipe down the work surface within the fume hood.
- Transport: Transport the sealed vial to its destination within the lab in a secondary container.
- Post-Handling: After the procedure is complete, thoroughly clean the work area.[6] Remove gloves and lab coat according to proper procedure, and immediately wash hands and any exposed skin with soap and water.[6]

Chemical Storage and Incompatibility

Proper storage is crucial for maintaining the chemical's integrity and preventing hazardous reactions.

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area. [6] The storage area should be designated for corrosive materials and be locked to restrict

access.[5][7] The compound may be sensitive to light and moisture, so storage in an opaque container away from water sources is advisable.[8]

- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, bases, alcohols, and amines.[6][8] The reactivity of the benzyl bromide group can lead to vigorous or violent reactions with these substances.

Emergency Procedures: A Validated Response System

In the event of an exposure or spill, a rapid and correct response is critical to minimizing harm. [6]

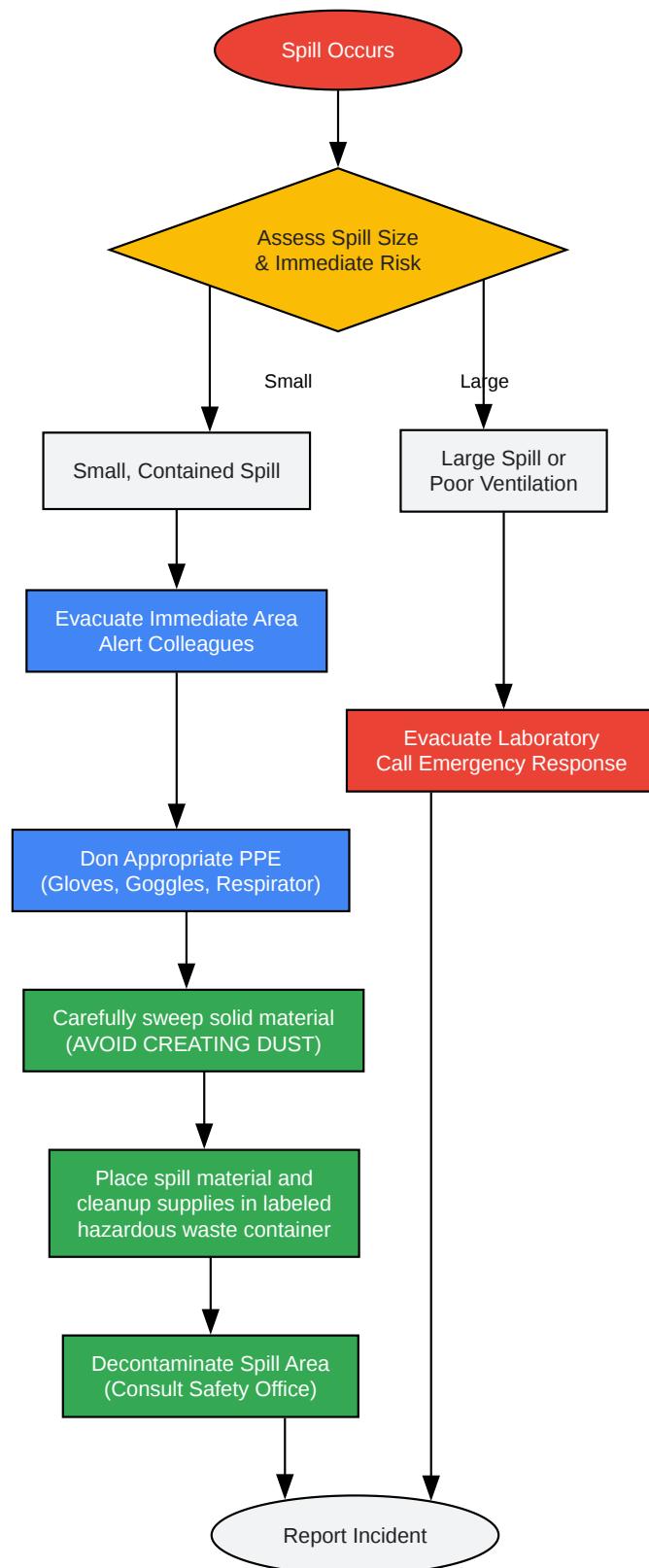
First Aid Measures

Immediate medical attention is required for all routes of exposure.[5]

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids to ensure complete irrigation.[5][6] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention from an ophthalmologist.
- Skin Contact: Immediately remove all contaminated clothing and shoes.[5] Wash the affected area with plenty of soap and water for at least 15 minutes.[6] Seek immediate medical attention if irritation develops or persists.[6]
- Inhalation: Move the exposed individual to fresh air and keep them in a position comfortable for breathing.[5] If the person is not breathing, provide artificial respiration. If breathing is difficult, administer oxygen.[6] Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting.[5] If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person.[6] Seek immediate medical attention.[5]

Spill Response Protocol

- **Evacuation and Control:** Evacuate all non-essential personnel from the immediate area. If the spill is large or ventilation is poor, evacuate the entire lab. Control the source of the leak if it is safe to do so.
- **Containment:** For a small solid spill, carefully sweep up the material without creating dust and place it into a designated, labeled hazardous waste container.[\[5\]](#)[\[9\]](#) Do not add water to the spill area, as this could generate corrosive HBr.
- **Decontamination:** Once the bulk material is removed, decontaminate the area using a suitable method. Consult your institution's safety office for appropriate decontamination solutions.
- **Waste Disposal:** All materials used for cleanup (absorbent pads, contaminated PPE, etc.) must be disposed of as hazardous waste.[\[6\]](#)

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Caption: Decision workflow for spill response.

Waste Disposal

All waste containing **1,3-Dibromo-2-(bromomethyl)benzene**, including empty containers, contaminated PPE, and cleanup materials, must be treated as hazardous waste.[6]

- Waste Collection: Collect solid waste in a designated, labeled, and sealed hazardous waste container.[6] Liquid waste should be collected in a separate, compatible, and clearly labeled container.[6]
- Disposal: Disposal must be carried out through a licensed and approved waste disposal company.[6] Adhere strictly to all local, state, and federal regulations for hazardous waste disposal.[6]

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